di-n-heptyl ether structural formula and data

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Compound of Interest

Compound Name:	*Heptyl ether*
CAS No.:	*629-64-1*
Cat. No.:	*B1584529*

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Technical Monograph: Di-n-heptyl Ether

CAS: 629-64-1 | Structural Analysis & Pharmaceutical Application Guide

Chemical Identity & Structural Analysis[1][2][3]

Di-n-**heptyl ether** (1,1'-oxybisheptane) represents a class of symmetrical, long-chain aliphatic ethers. Unlike its volatile counterparts (e.g., diethyl ether), this molecule is characterized by significant lipophilicity and a high boiling point, properties that dictate its utility in specialized pharmaceutical synthesis and physicochemical modeling.

Structurally, the molecule consists of two hydrophobic heptyl (

) tails bridged by a central oxygen atom. This ether linkage provides a dipole moment sufficient for solvation of cations (e.g.,

in Grignard reagents) while the steric bulk of the heptyl chains suppresses volatility and water miscibility.

Structural Visualization

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The following diagram illustrates the linear connectivity and the central ether linkage which governs the molecule's reactivity profile.

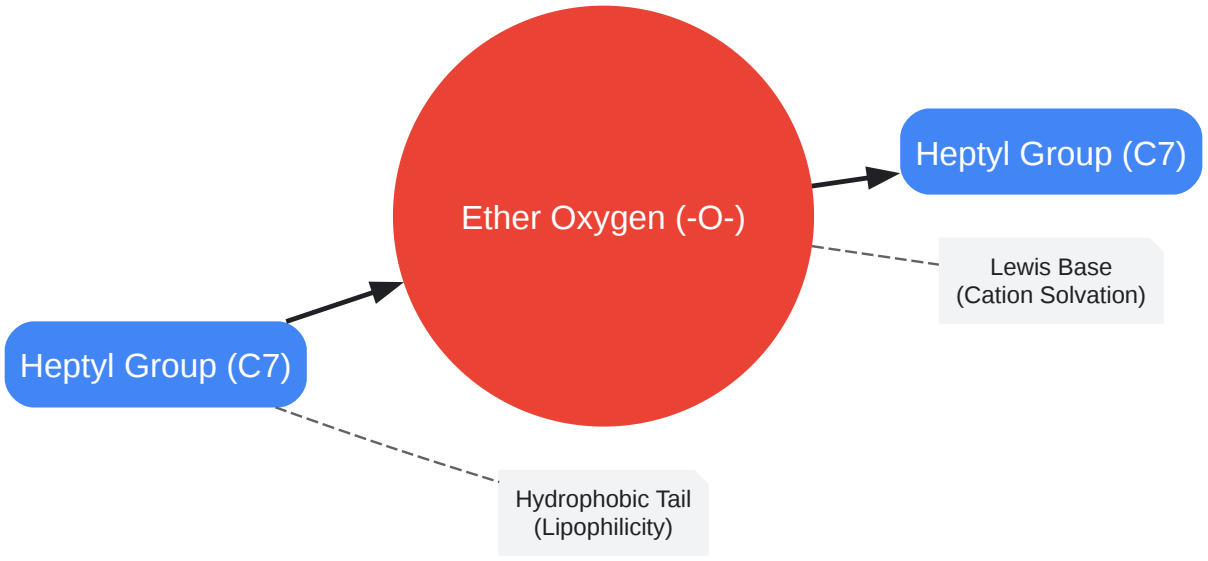

Figure 1: Structural connectivity of Di-n-heptyl Ether showing functional domains.

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Physicochemical Data Profile

For researchers transitioning from bench-scale to process chemistry, accurate physical data is critical for reactor design and safety assessments. The following data is aggregated from NIST and standard industrial safety profiles.

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Property	Value	Context for Application
Molecular Formula		Symmetrical Ether
Molecular Weight	214.39 g/mol	Heavy ether, low volatility
Boiling Point	260–262 °C	Enables high-temp reactions (e.g., >150°C) at atmospheric pressure
Density	0.81 g/mL (at 20°C)	Phase separation efficiency in aqueous extractions
Refractive Index		Purity verification metric
Flash Point	~96 °C	Classified as combustible, not highly flammable (safer than)
Solubility (Water)	Insoluble	Excellent for partitioning highly lipophilic APIs
LogP (Est.)	~7.6	Models extremely hydrophobic biological compartments

Synthesis & Purification Protocol

While Williamson ether synthesis is a textbook approach, it is atom-inefficient for symmetrical ethers due to salt waste. In a professional development setting, acid-catalyzed bimolecular dehydration of 1-heptanol is the preferred route. This method is self-validating: the production of water is stoichiometric, and its removal drives the equilibrium.

Reaction Logic

The reaction relies on Le Chatelier’s principle. Because the boiling point of the ether (262°C) is significantly higher than water, we use azeotropic distillation or a Dean-Stark trap to continuously remove water, forcing the reaction to completion.

Experimental Workflow

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The following diagram outlines the critical path for synthesis and purification.

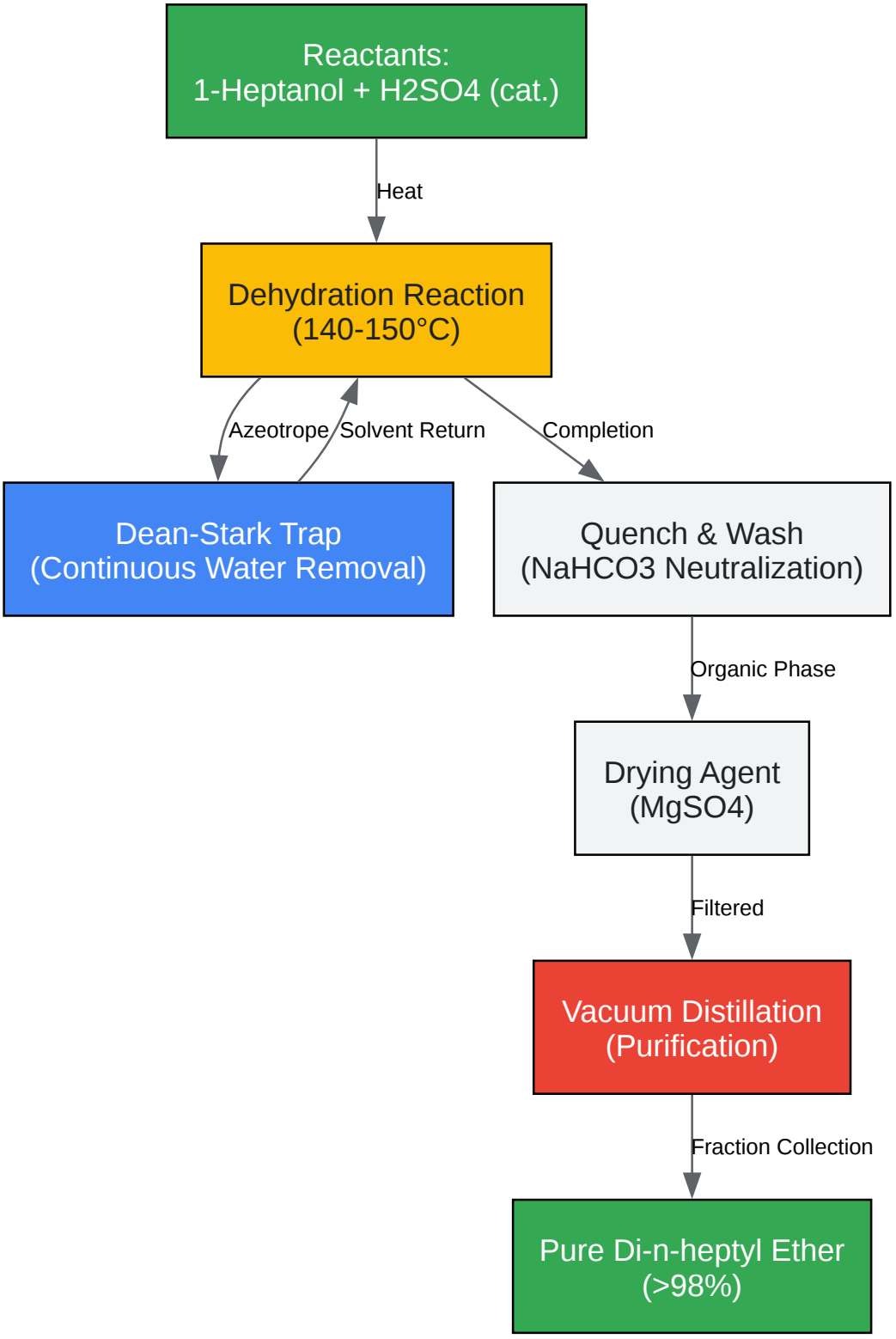

Figure 2: Acid-catalyzed dehydration workflow with equilibrium control.

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Step-by-Step Protocol

- Setup: Equip a 500 mL round-bottom flask with a magnetic stir bar, a Dean-Stark trap, and a reflux condenser.
- Charging: Add 1-heptanol (1.0 eq) and concentrated sulfuric acid (0.05 eq) to the flask. Note: A catalytic amount is sufficient; excess acid promotes charring.
- Reflux: Heat the mixture to 140–150°C. The reaction is endothermic and entropy-driven. Monitor the collection of water in the trap.
- Completion: The reaction is complete when water evolution ceases (theoretical yield of water can be calculated to validate progress).
- Work-up:
  - Cool to room temperature.
  - Wash the organic layer with saturated sodium bicarbonate (
) to neutralize the acid catalyst.
  - Wash with brine to remove residual water.
  - Dry over anhydrous magnesium sulfate (
).
- Purification: Perform vacuum distillation. Unreacted 1-heptanol (BP 176°C) will distill off first, followed by the pure di-n-**heptyl ether**.

Applications in Pharmaceutical Research[5][6]

Di-n-**heptyl ether** is not merely a solvent; it is a tool for specific chemical and biological challenges.

A. High-Temperature Reaction Medium

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Standard ethers (diethyl ether, THF) have low boiling points (35°C and 66°C, respectively). For organometallic coupling reactions requiring high thermal activation energy (e.g., certain Grignard formations with sterically hindered halides), di-n-**heptyl ether** serves as an inert, high-boiling solvent (262°C). This allows researchers to conduct reactions at elevated temperatures at atmospheric pressure, avoiding the safety hazards of pressurized autoclaves [1].

B. Lipophilicity Surrogate (LogP Modeling)

In drug discovery, the octanol-water partition coefficient (LogP) is the gold standard. However, octanol possesses a hydrogen-bond donating hydroxyl group. Di-n-**heptyl ether**, being a symmetrical ether with no hydrogen bond donors, mimics the interior of a phospholipid bilayer more accurately than octanol for non-polar partitioning studies. It is used to determine the

parameter (difference between octanol-water and ether-water partitioning), which correlates with blood-brain barrier (BBB) permeability [2].

Safety & Handling (EHS)

Trustworthiness in the lab requires rigorous adherence to safety protocols, particularly regarding peroxide formation.

- Peroxide Hazard: Like all ethers, di-n-**heptyl ether** can form explosive peroxides upon exposure to air and light.
  - Protocol: Test with starch-iodide paper before distillation. If positive (blue color), treat with ferrous sulfate (

).
  - Storage: Store under nitrogen in amber glass bottles; use inhibitors like BHT if acceptable for the application.
- Flammability: While the flash point is relatively high (96°C), it is still a combustible liquid. Standard Class B fire suppression (foam/dry chemical) must be available [3].
- Skin/Eye Contact: It is a defatting agent. Prolonged exposure causes dermatitis. Use nitrile gloves and chemical splash goggles.

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References

- NIST Chemistry WebBook.1,1'-Oxybisheptane Thermophysical Properties. National Institute of Standards and Technology.[1][2] Available at: [Link]
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